

Arjunglucoside I solubility DMSO ethanol methanol

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Compound Focus: Arjunglucoside I

CAS No.: 62319-70-4

Cat. No.: S648856

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Contextual Information from Research

Arjunglucoside I is identified in pharmacological studies, primarily as a constituent of traditional medicinal plants. The table below summarizes the contexts in which it has been mentioned.

Plant Source	Research Context	Mentioned Solvents/Assays	Citations
<i>Terminalia macroptera</i>	Isolated and evaluated for anticholinesterase and antidiabetic activity.	General isolation and bioassay protocols.	[1]
<i>Cornus officinalis</i> (Corni Fructus)	Listed as a constituent triterpenoid; studied for anti-inflammatory effects in rheumatoid arthritis.	Network pharmacology and <i>in vivo</i> experiments.	[2]
<i>Terminalia arjuna</i>	Reported as a triterpenoid glucoside isolated from the bark.	Not specified.	[3]

Suggested Experimental Approach for Solubility Determination

In the absence of pre-existing data, you can determine the solubility through experimental methods. Here is a detailed protocol you can adapt.

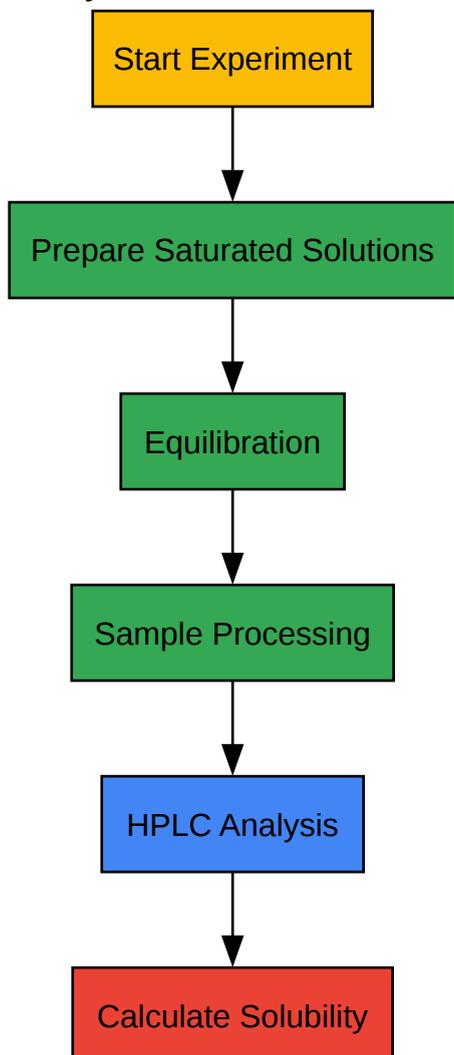
Materials and Equipment

- **Pure Arjunglucoside I standard:** Ensure high purity for accurate results.
- **Solvents:** Anhydrous DMSO, absolute ethanol, HPLC-grade methanol.
- **Equipment:** Analytical balance, ultrasonic bath, vortex mixer, centrifuge, 0.22 µm syringe filters, HPLC system with a UV-Vis detector.

Workflow: Determination of Arjunglucoside I Solubility

The following diagram outlines the key stages of the experimental workflow.

Solubility Determination Workflow



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Detailed Experimental Protocol

• Preparation of Saturated Solutions

- Weigh an excess of **Arjunglucoside I** (e.g., 10-50 mg) into three separate glass vials.
- Add 1 mL of each solvent (DMSO, ethanol, methanol) to the vials.
- Cap the vials tightly and seal with parafilm to prevent solvent evaporation.

• Equilibration

- Place the vials in an ultrasonic bath for 20 minutes to disperse the material.

- Vortex the mixtures vigorously for 1-2 minutes.
- Equilibrate the samples for 24 hours in a temperature-controlled shaker incubator (e.g., 25°C). Maintain constant agitation.

- **Sample Processing**

- After equilibration, allow undissolved material to settle.
- Centrifuge the samples at high speed (e.g., 10,000-15,000 × g) for 10-15 minutes.
- Carefully withdraw an aliquot of the supernatant without disturbing the pellet.
- Dilute the saturated stock solution appropriately with a compatible mobile phase (e.g., water-methanol or water-acetonitrile mixtures) to fall within the linear range of your HPLC calibration curve. Perform necessary dilutions in triplicate.

- **HPLC Analysis and Quantification**

- **HPLC Conditions:** Use a reversed-phase C18 column. A typical mobile phase could be a gradient of water and acetonitrile, both containing 0.1% formic acid. Optimize the wavelength based on the compound's UV spectrum; for triterpenoid glycosides, 200-210 nm is a common starting point.
- **Calibration Curve:** Prepare a standard calibration curve using stock solutions of **Arjunglucoside I** in a known concentration (e.g., methanol). The curve should cover a range expected for the saturated solutions.

- **Solubility Calculation**

- Calculate the concentration of **Arjunglucoside I** in each processed sample using the HPLC calibration curve.
- Apply the dilution factor to determine the concentration in the original saturated solution.
- Report the solubility as the mean ± standard deviation of the triplicate measurements, in units of mg/mL or mM.

Where to Find More Information

- **Commercial Suppliers:** Check the product certificates of analysis (COA) from chemical suppliers that sell **Arjunglucoside I**.
- **Specialized Databases:** Search scientific databases for physicochemical properties, using "**Arjunglucoside I**" and its synonyms (e.g., Arjunoglucoside I).
- **Expanded Literature Review:** Look for detailed isolation and purification procedures for *Terminalia* species, which may contain qualitative information on solvent compatibility.

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References

1. In Vitro and Molecular Docking Evaluation of the ... [pmc.ncbi.nlm.nih.gov]
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3. Characterisation of polyphenols in Terminalia arjuna bark ... [ijpsonline.com]

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